

Chiral Resolution of (Z)-2S,4R-Sacubitril Isomers: An In-depth Technical Guide

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Compound of Interest

Compound Name: (Z)2S,4R-Sacubitril

CAS No.: 2751722-77-5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the methodologies employed for the chiral resolution of Sacubitril isomers, with a specific focus on obtaining the desired (Z)-2S,4R stereoisomer. Sacubitril, a neprilysin inhibitor, is a key component of the angiotensin receptor-neprilysin inhibitor (ARNI) sacubitril/valsartan, marketed for the treatment of heart failure. The therapeutic efficacy of Sacubitril is stereospecific, making the isolation of the (2S,4R) isomer a critical aspect of its manufacturing process. This document outlines the primary chiral resolution techniques, including chromatographic separation, diastereomeric crystallization, and enzymatic resolution, supported by experimental data and procedural workflows.

Chromatographic Resolution

Chiral High-Performance Liquid Chromatography (HPLC) is a powerful and widely used technique for the analytical and preparative separation of enantiomers and diastereomers of Sacubitril and its intermediates. This method relies on the differential interaction of the stereoisomers with a chiral stationary phase (CSP).

Experimental Protocols for Chiral HPLC

Several HPLC methods have been developed for the successful separation of Sacubitril isomers. The key parameters for these separations are summarized in the tables below.

Data Presentation: Chiral HPLC Methods for Sacubitril Isomer Separation

Parameter	Method 1	Method 2
Stationary Phase	Chiralcel OJ-H (5 μ m)	Chiralpak AY-H (5 μ m)
Column Dimensions	250 mm x 4.6 mm	Not Specified
Mobile Phase	A: n-hexane with 0.1% TFAB: Ethanol:Isopropanol:TFA (80:20:0.1, v/v/v)	Hexane/Ethanol (97:3, v/v) with trifluoroacetic acid
Flow Rate	1.0 mL/min	Not Specified
Detection	254 nm	Not Specified
Analysis Time	Within 50 minutes	Not Specified

Table 1: Normal-Phase HPLC Methods for Sacubitril Stereoisomers.[\[1\]](#)[\[2\]](#)

Parameter	Method 3
Stationary Phase	Chiralcel OJ-RH (150 x 4.6 mm, 5 μ m)
Mobile Phase	A: 1 mL TFA in 1000 mL water B: Not Specified (Gradient Program)
Flow Rate	0.8 mL/min
Column Temperature	45°C
Detection	254 nm

Table 2: Reversed-Phase HPLC Method for Sacubitril Stereoisomers.

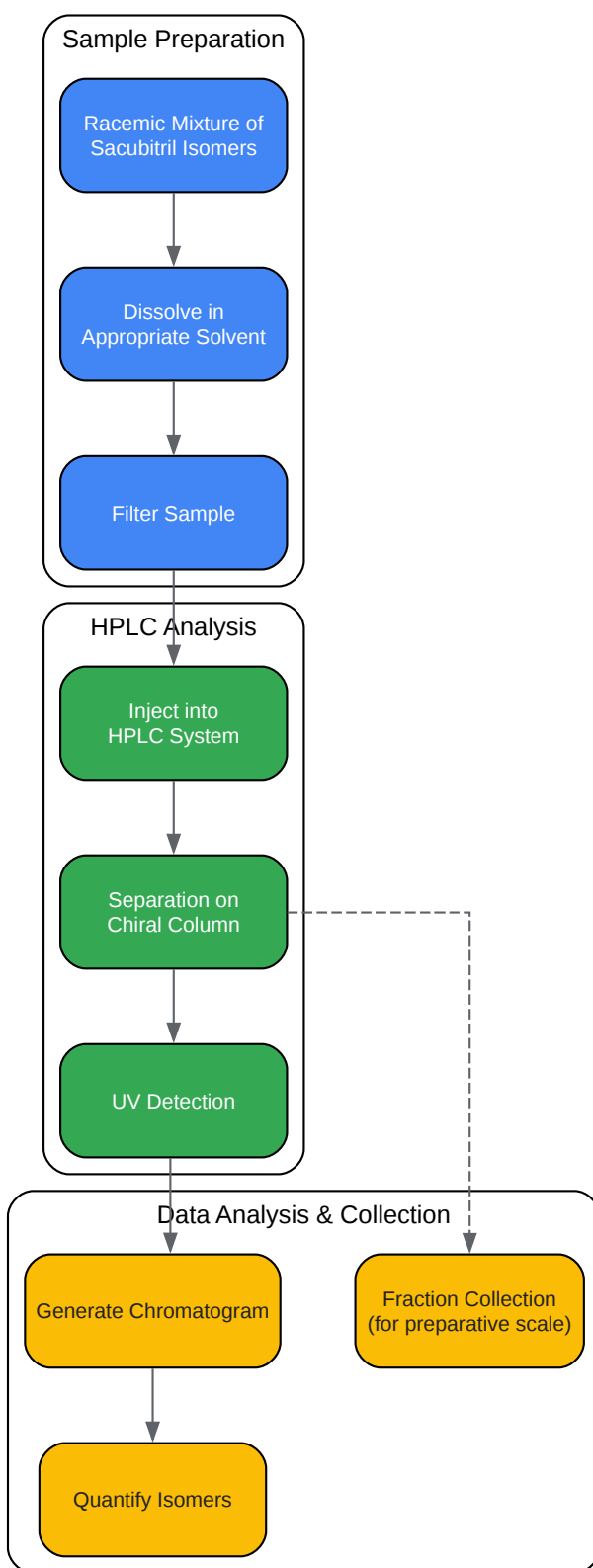
A study utilizing a Chiralcel OJ-H column provided the following retention data for Sacubitril stereoisomers, demonstrating effective separation.

Stereoisomer	Retention Time (RT) / Relative Retention Time (RRT)
(2R,4S)-isomer	RT: 23.0 min
(2S,4R)-isomer (Sacubitril)	RRT: 0.55
(2S,4S)-isomer	RRT: 0.49
(2R,4R)-isomer	RRT: 0.79

Table 3: Retention Data for Sacubitril Stereoisomers on a Chiralcel OJ-H Column.

Experimental Workflow: Chiral HPLC Separation

The general workflow for the chiral HPLC separation of Sacubitril isomers is depicted in the following diagram.



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Caption: Workflow for Chiral HPLC Separation of Sacubitril Isomers.

Diastereomeric Crystallization

Diastereomeric crystallization is a classical chemical resolution method that can be applied to separate enantiomers.^[3] This technique involves reacting a racemic mixture with a chiral resolving agent to form a pair of diastereomeric salts, which, unlike enantiomers, have different physical properties such as solubility.^[3] These differences allow for their separation by fractional crystallization.

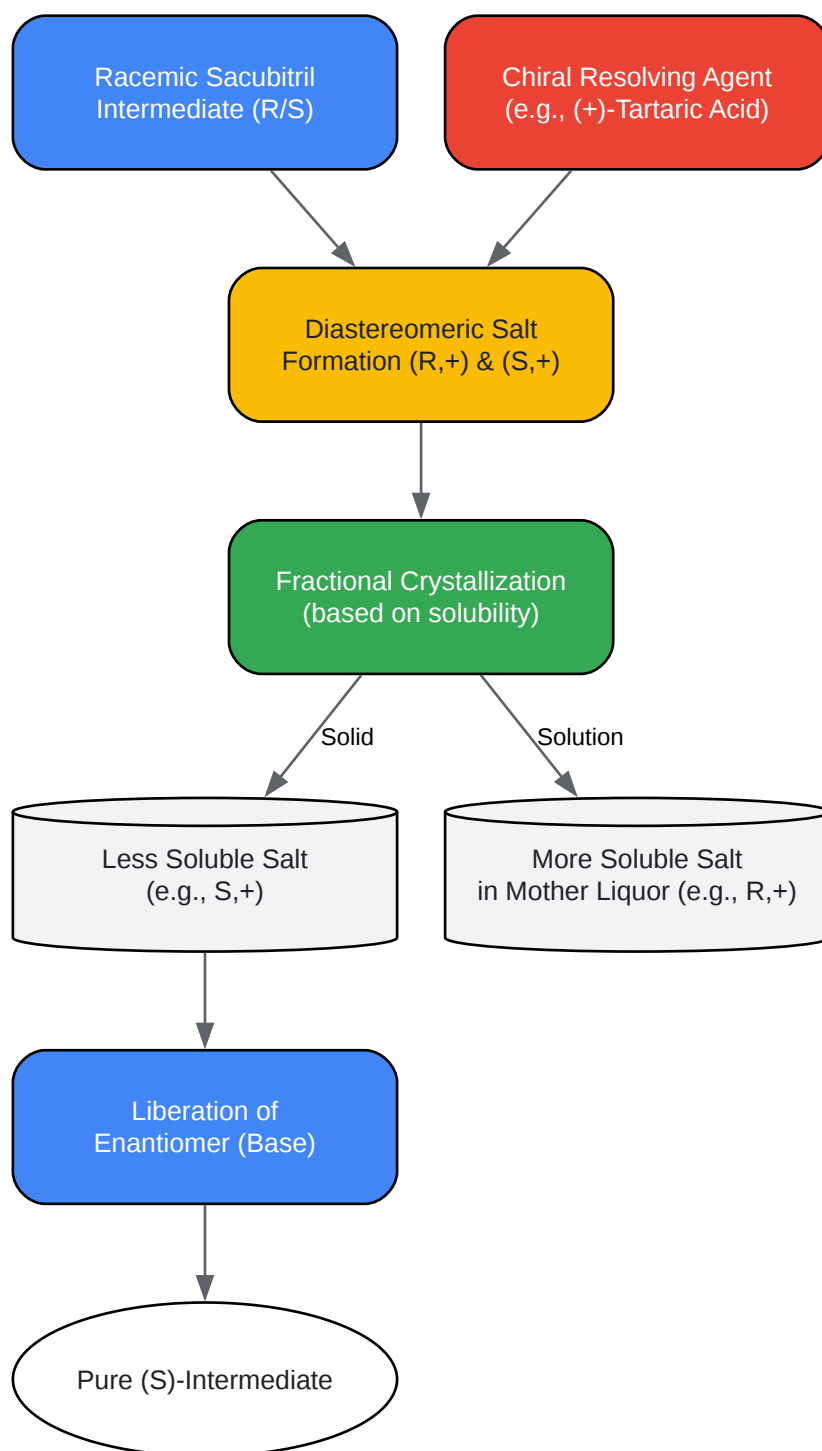
While specific industrial protocols for the diastereomeric resolution of Sacubitril are proprietary, the general methodology can be described. A key intermediate in Sacubitril synthesis is (2R,4S)-5-([1,1'-biphenyl]-4-yl)-4-amino-2-methylpentanoic acid ethyl ester, which contains a basic amino group suitable for salt formation with a chiral acid.

General Experimental Protocol for Diastereomeric Crystallization

- **Salt Formation:** A racemic mixture of the Sacubitril intermediate is dissolved in a suitable solvent. A single enantiomer of a chiral resolving agent, such as tartaric acid or its derivatives, is added to the solution.^[3]
- **Crystallization:** The solution is cooled or the solvent is partially evaporated to induce the crystallization of the less soluble diastereomeric salt.
- **Isolation:** The crystallized diastereomeric salt is isolated by filtration.
- **Liberation of the Enantiomer:** The purified diastereomeric salt is treated with an acid or base to break the salt and liberate the desired enantiomer of the Sacubitril intermediate.

Logical Workflow for Diastereomeric Crystallization

The logical steps involved in a diastereomeric crystallization resolution are illustrated below.



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Caption: Logical Workflow of Diastereomeric Crystallization.

Enzymatic Resolution

Enzymatic resolution is a highly selective method that utilizes enzymes to stereoselectively catalyze a reaction on one enantiomer in a racemic mixture, leaving the other enantiomer unreacted. For precursors of Sacubitril, which contain ester and amide functionalities, enzymes such as lipases or proteases could be employed for kinetic resolution.

While specific enzymatic resolution protocols for Sacubitril are not widely published, a chemoenzymatic strategy for the synthesis of a key precursor has been reported, highlighting the potential of biocatalysis in the manufacturing process. This approach involved an ene-reductase and a transaminase to construct the two chiral centers with high diastereoselectivity (up to 99% de).

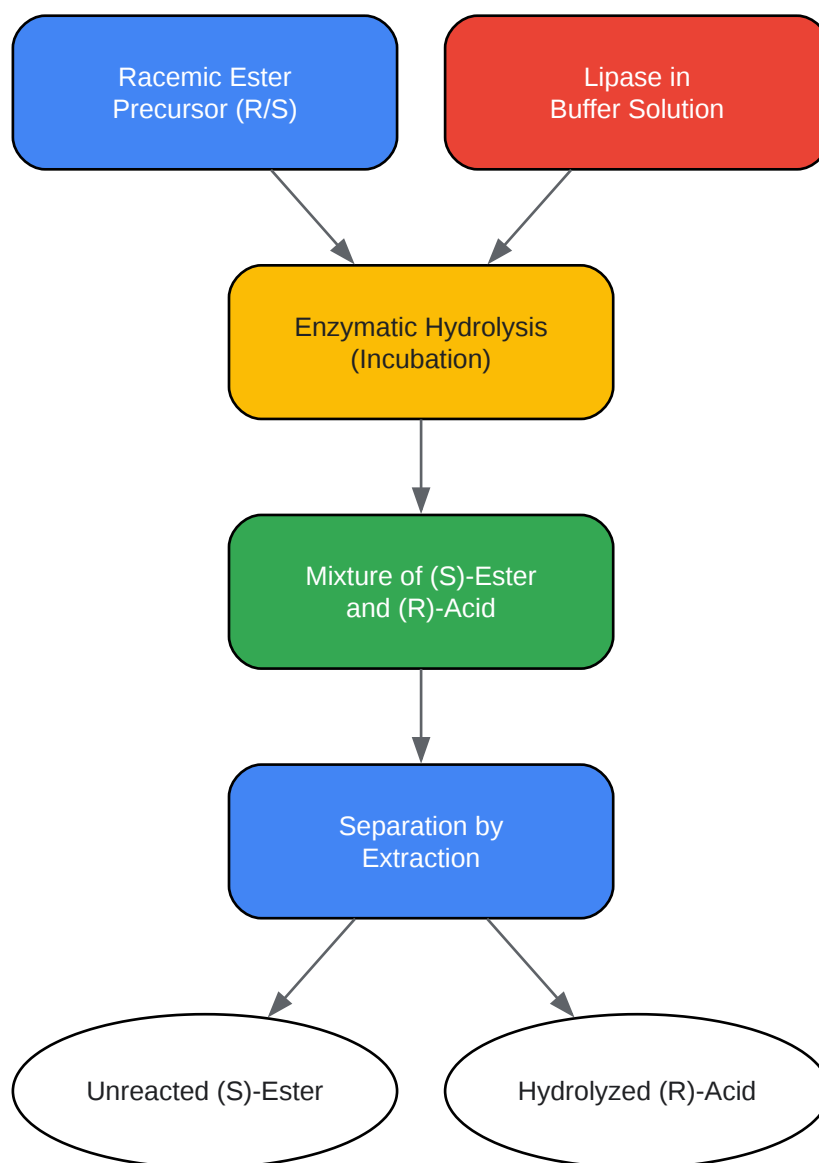
General Experimental Protocol for Enzymatic Kinetic Resolution

A common approach for resolving a racemic ester intermediate is through enantioselective hydrolysis catalyzed by a lipase.

- **Reaction Setup:** A racemic mixture of a Sacubitril ester precursor is suspended in a buffered aqueous solution or a biphasic system.
- **Enzyme Addition:** A specific lipase (e.g., from *Candida antarctica*) is added to the mixture.
- **Selective Hydrolysis:** The enzyme selectively hydrolyzes one enantiomer of the ester to the corresponding carboxylic acid, while the other enantiomer remains as the ester.
- **Separation:** The reaction is stopped, and the resulting mixture of the unreacted ester enantiomer and the carboxylic acid enantiomer are separated based on their different chemical properties (e.g., by extraction).

Experimental Workflow: Enzymatic Kinetic Resolution

The following diagram illustrates the workflow for an enzymatic kinetic resolution of a racemic ester intermediate.



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Caption: Workflow for Enzymatic Kinetic Resolution of an Ester Precursor.

Conclusion

The chiral resolution of Sacubitril isomers is a critical step in the production of this therapeutically important drug. While stereoselective synthesis aims to produce the desired isomer directly, resolution methods are essential for separating stereoisomers when racemic or diastereomeric mixtures are formed. Chiral HPLC is a robust and well-documented method for both analytical and preparative-scale separation of Sacubitril isomers. Diastereomeric crystallization and enzymatic resolution represent powerful, scalable techniques that are likely

employed in industrial settings, though specific protocols for Sacubitril are not extensively detailed in public literature. The choice of method depends on factors such as the scale of production, cost-effectiveness, and the specific chemical properties of the intermediates in the synthetic route.

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